

Application Notes and Protocols for Quantifying Metabolic Fluxes with ^{13}C -Labeled Trehalose

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Compound of Interest

Compound Name: *Alpha,Beta-Trehalose- $^{13}\text{C}12$*

Cat. No.: *B15622485*

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Introduction

Metabolic flux analysis using stable isotope tracers is a cornerstone technique for understanding cellular physiology and pathophysiology. While ^{13}C -labeled glucose and glutamine are commonly used to probe central carbon metabolism, ^{13}C -labeled trehalose offers a unique tool to investigate specific aspects of carbohydrate storage, stress response, and the metabolic fate of this non-reducing disaccharide. Trehalose plays a critical role in the metabolism of various organisms, from microbes to plants and insects, and is implicated in processes ranging from energy storage to protection against environmental stressors.^{[1][2]}

These application notes provide a comprehensive guide to designing and executing experiments for quantifying metabolic fluxes using ^{13}C -labeled trehalose. Detailed protocols for sample preparation, LC-MS/MS analysis, and data interpretation are included, along with visualizations of key metabolic pathways and experimental workflows.

Key Applications

- **Tracing Trehalose Utilization:** Elucidate the pathways through which cells catabolize trehalose and integrate its carbon backbone into central metabolism.
- **Investigating Stress Response:** Quantify the flux of carbon into and out of the trehalose pool under various stress conditions, such as osmotic, thermal, or oxidative stress.
- **Probing Glycolysis and Gluconeogenesis:** Use ^{13}C -trehalose to understand the contribution of its constituent glucose molecules to glycolytic and gluconeogenic fluxes.^[1]
- **Drug Discovery and Development:** Evaluate the impact of therapeutic compounds on trehalose metabolism, which can be a target in infectious diseases or metabolic disorders.

Experimental Protocols

Protocol 1: Cell Culture and Labeling with ^{13}C -Trehalose

This protocol describes the labeling of adherent mammalian cells with uniformly labeled ^{13}C -trehalose ([U- $^{13}\text{C}_{12}$]-Trehalose).

Materials:

- Adherent cells of interest
- Complete cell culture medium
- [U- $^{13}\text{C}_{12}$]-Trehalose
- Phosphate-buffered saline (PBS), ice-cold
- Trypsin-EDTA
- Cell culture plates or flasks

Procedure:

- **Cell Seeding:** Seed cells in culture plates or flasks at a density that ensures they are in the exponential growth phase at the time of labeling.

- **Preparation of Labeling Medium:** Prepare complete culture medium containing [U-¹³C₁₂]-Trehalose at the desired final concentration. The optimal concentration should be determined empirically for each cell type and experimental condition.
- **Initiation of Labeling:** When cells reach the desired confluency, aspirate the standard culture medium and wash the cells once with pre-warmed PBS.
- **Addition of Labeling Medium:** Add the prepared ¹³C-trehalose-containing medium to the cells.
- **Incubation:** Incubate the cells for a predetermined period. The labeling duration will depend on the metabolic rates of the cells and the specific pathways being investigated. A time-course experiment is recommended to determine the optimal labeling time.
- **Metabolite Quenching and Extraction:** Proceed immediately to Protocol 2 for quenching of metabolism and extraction of intracellular metabolites.

Protocol 2: Quenching of Metabolism and Metabolite Extraction

This protocol is for the rapid cessation of metabolic activity and extraction of polar metabolites from adherent cells.

Materials:

- Ice-cold 0.9% (w/v) NaCl solution
- 80% Methanol (-80°C)
- Cell scraper
- Microcentrifuge tubes
- Centrifuge capable of reaching -9°C and 14,000 x g

Procedure:

- **Quenching:** Place the culture plate on ice. Quickly aspirate the labeling medium and wash the cells twice with ice-cold 0.9% NaCl.
- **Extraction:** Add a sufficient volume of -80°C 80% methanol to cover the cell monolayer.
- **Cell Lysis and Collection:** Place the plate on dry ice for 10 minutes to ensure complete cell lysis. Scrape the cells and the methanol extract into pre-chilled microcentrifuge tubes.
- **Centrifugation:** Centrifuge the tubes at 14,000 x g for 10 minutes at 4°C to pellet cell debris and proteins.
- **Supernatant Collection:** Carefully transfer the supernatant, which contains the polar metabolites, to a new clean tube.
- **Storage:** Store the metabolite extracts at -80°C until analysis.

Protocol 3: LC-MS/MS Analysis of ¹³C-Labeled Trehalose and its Metabolites

This protocol outlines the analysis of ¹³C-labeled metabolites by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer

LC Parameters:

- **Column:** A hydrophilic interaction liquid chromatography (HILIC) column suitable for carbohydrate separation.
- **Mobile Phase A:** 95% Water, 5% Acetonitrile, 10 mM Ammonium Acetate, pH 9.0
- **Mobile Phase B:** 5% Water, 95% Acetonitrile, 10 mM Ammonium Acetate, pH 9.0
- **Gradient:** A gradient from high to low organic phase to elute polar compounds.

- Flow Rate: 0.3 mL/min
- Injection Volume: 5-10 μ L

MS/MS Parameters:

- Ionization Mode: Negative Electrospray Ionization (ESI-)
- Analysis Mode: Selected Reaction Monitoring (SRM)
- SRM Transitions: The specific precursor and product ions for unlabeled and ^{13}C -labeled trehalose and its expected downstream metabolites need to be determined. Representative transitions are provided in the data table below.

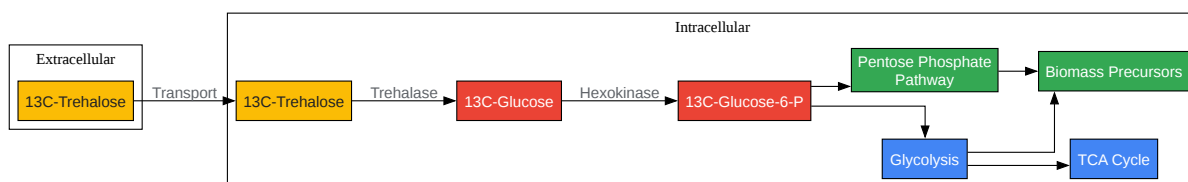
Data Presentation

Table 1: Representative Quantitative Data from a ^{13}C -Trehalose Metabolic Flux Study

Metabolite	Isotopologue	Precursor Ion (m/z)	Product Ion (m/z)	Relative Abundance (%) - Control	Relative Abundance (%) - Stressed
Trehalose	M+0	341.1	179.1	95.2 ± 2.1	85.7 ± 3.4
M+6	347.1	182.1	1.5 ± 0.3	5.8 ± 0.9	
M+12	353.1	185.1	3.3 ± 0.5	8.5 ± 1.2	
Glucose-6-Phosphate	M+0	259.0	97.0	98.1 ± 1.5	92.3 ± 2.0
M+6	265.0	97.0	1.9 ± 0.4	7.7 ± 1.1	
Fructose-6-Phosphate	M+0	259.0	97.0	97.8 ± 1.8	91.5 ± 2.2
M+6	265.0	97.0	2.2 ± 0.5	8.5 ± 1.3	
Lactate	M+0	89.0	43.0	99.5 ± 0.2	96.1 ± 0.8
M+3	92.0	45.0	0.5 ± 0.1	3.9 ± 0.6	

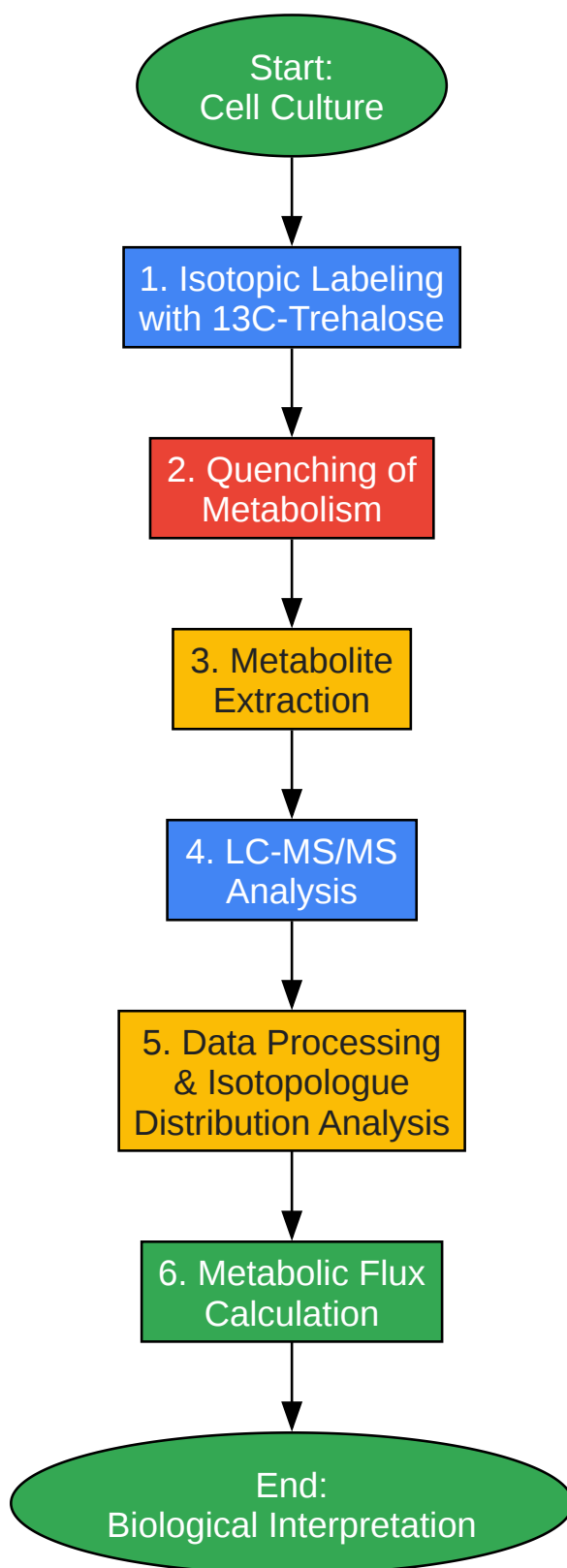
Data are presented as mean ± standard deviation for n=3 biological replicates and are representative examples based on typical ¹³C labeling studies.

Mandatory Visualization



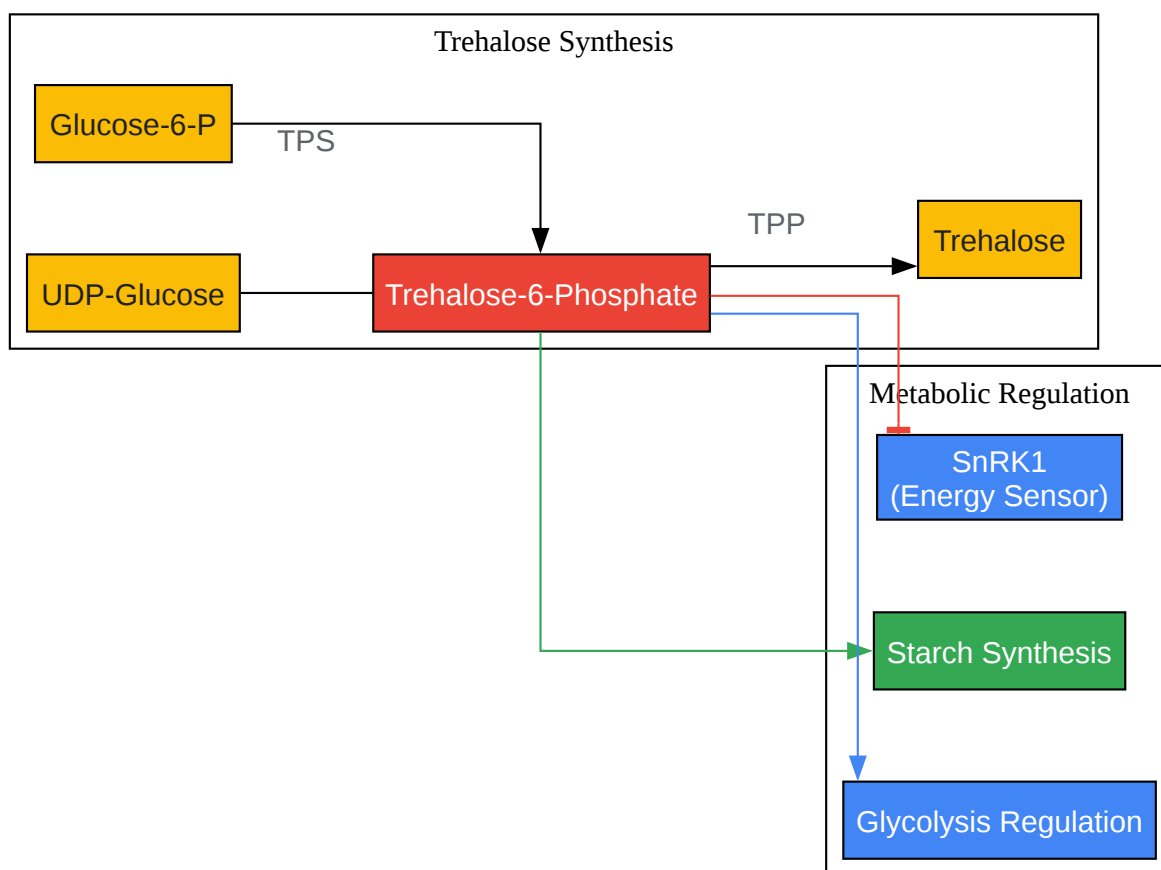
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Caption: Catabolism of ^{13}C -labeled trehalose and its entry into central carbon metabolism.



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Caption: Experimental workflow for ^{13}C -trehalose metabolic flux analysis.



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Caption: The regulatory role of Trehalose-6-Phosphate (T6P) in metabolic signaling.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Quantitative Metabolomics and Instationary ¹³C-Metabolic Flux Analysis Reveals Impact of Recombinant Protein Production on Trehalose and Energy Metabolism in Pichia pastoris - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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